

Synthesis, Extraction, and Analysis of Licochalcone C

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Compound Focus: Licochalcone C

CAS No.: 144506-14-9

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The following table summarizes the key methodologies found in the recent literature for obtaining and characterizing **Licochalcone C**.

Method Category	Description	Key Details & Parameters	Citation
Chemical Synthesis	A six-step synthetic route yielding Licochalcone C .	Overall Yield: 10%. Key Steps: Non-regioselective C-isoprenylation, MOM-protection, O-methylation, Claisen-Schmidt condensation, and MOM-deprotection. [1]	
Analytical Characterization	Structural confirmation via NMR and Mass Spectrometry.	¹H NMR: Two doublets (δ H 7.99, J=15.6 Hz, H- β ; δ H 7.68, J=15.6 Hz, H- α) confirm the α,β -unsaturated ketone. MS: m/z 339.17 [M+1] ⁺ . [1]	
Alternative Extraction (for LicoA)	Deep Eutectic Solvent - Ultrasound Assisted Extraction (DES-UAE).	Effective DES: Choline Chloride:Propionic Acid (1:2). Application Note: Method developed for Licochalcone A; potential for adaptation for LCC. [2]	

Frequently Asked Questions & Troubleshooting

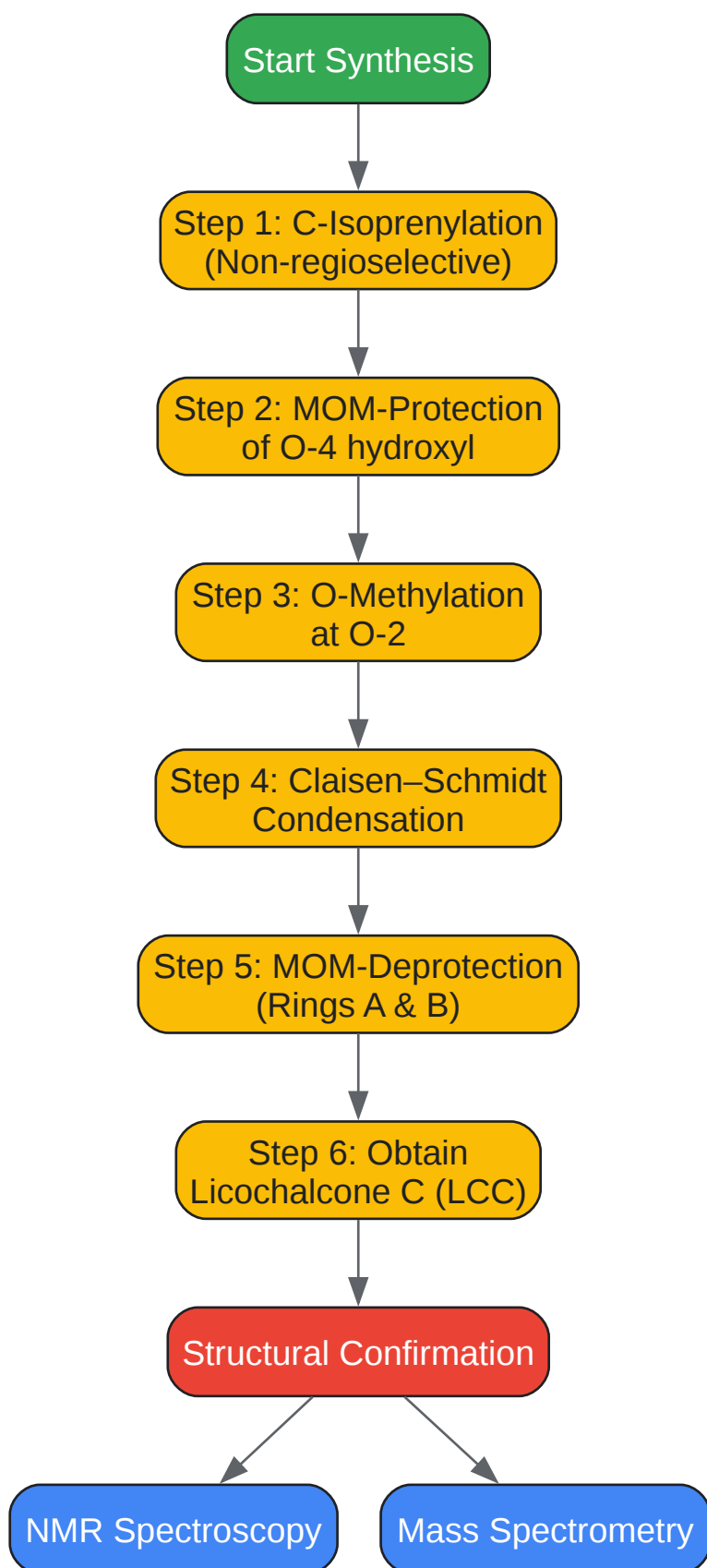
Based on the available data, here are solutions to some potential challenges.

- FAQ 1: What is a viable starting point for obtaining Licochalcone C?**

- **Answer:** Given that LCC is a "rare plant compound," a synthetic approach is often more practical than extraction from natural sources. The 6-step synthesis outlined above provides a documented path with a 10% overall yield [1].
- **FAQ 2: How can I confirm the identity and purity of my synthesized Licochalcone C?**
 - **Answer:** Use a combination of techniques. Compare your sample's NMR data with the reference spectra, specifically looking for the two characteristic doublets between δ H 7.5 and 8.0, which confirm the trans-configured chalcone structure. Mass spectrometry should show a protonated molecular ion peak at **m/z 339.17** [1].
- **FAQ 3: Are there greener alternatives for the extraction of licochalcones?**
 - **Answer:** While not yet reported for LCC, **Deep Eutectic Solvents (DES)** have been successfully used for the efficient extraction of the closely related Licochalcone A. The **Choline Chloride:Propionic Acid (1:2)** system was particularly effective and could serve as a starting point for method development for LCC [2].

Experimental Workflow for Synthesis and Verification

The diagram below outlines the key stages for obtaining and confirming **Licochalcone C**, based on the published synthesis route.



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Methodology Deep Dive: The Claisen-Schmidt Condensation

This reaction is crucial for forming the core chalcone structure. Here is a general protocol that can be adapted based on your specific synthetic intermediates [1].

- **Objective:** To form the α,β -unsaturated ketone bridge of the chalcone via an aldol condensation.
- **Reagents:**
 - Appropriate ketone intermediate (e.g., 1-(1-alkyl-1H-imidazol-2-yl)ethanone).
 - Appropriate aldehyde intermediate (e.g., 2-methoxy-4-[(3-methyl-2-buten-1-yl)oxy]benzaldehyde).
 - Base catalyst (e.g., sodium or potassium hydroxide in aqueous ethanol, or other suitable bases like piperidine).
 - Anhydrous solvent (e.g., ethanol, methanol).
- **Procedure:**
 - Dissolve the ketone and aldehyde intermediates in the anhydrous solvent.
 - Add the base catalyst slowly with stirring at room temperature or under controlled cooling.
 - Stir the reaction mixture for several hours, monitoring by TLC until the starting materials are consumed.
 - Quench the reaction carefully with a weak acid (e.g., dilute HCl).
 - Isolate the precipitated crude chalcone product via filtration or extraction.
 - Purify the crude product using recrystallization or chromatography.

Suggestions for Further Research

Since direct purification protocols for LCC are sparse, you may need to investigate further.

- **Explore Related Compounds:** The purification and analysis methods for the more widely studied **Licochalcone A (LicoA)** can provide excellent analogies and starting points for LCC. Many physicochemical properties are shared between them [3] [2].
- **Refine Your Search:** Try searching specifically for the "**liquid chromatography method for Licochalcone C**" or look up the analytical methods in the supplements of papers that use LCC in bioactivity tests. These often include detailed HPLC conditions.

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